

# Essential Safety and Logistics for Handling O-Desmethyl Quinidine

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## Compound of Interest

Compound Name: *O*-Desmethyl quinidine

Cat. No.: B15600900

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **O-Desmethyl quinidine**, including detailed operational and disposal plans.

Chemical Identifier:

Property	Value
Chemical Name	O-Desmethyl quinidine
Synonyms	Cupreidine, 6'-Hydroxycinchonine
CAS Number	70877-75-7
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	310.39 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification and Classification

**O-Desmethyl quinidine** is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Classification
Acute Oral Toxicity	Category 4: Harmful if swallowed (H302)[ <a href="#">1</a> ]
Skin Sensitization	Category 1: May cause an allergic skin reaction (H317)[ <a href="#">1</a> ]

Signal Word: Warning

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P270: Do not eat, drink or smoke when using this product.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Operational Plan: Safe Handling and Storage

A systematic approach to handling and storing **O-Desmethyl quinidine** is crucial to minimize exposure and ensure laboratory safety.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **O-Desmethyl quinidine**:

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. <sup>[4]</sup> A face shield may be required for operations with a high risk of splashing.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). <sup>[4]</sup>
Skin and Body Protection	A lab coat or disposable gown should be worn. <sup>[4]</sup> Ensure there is no exposed skin.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended. <sup>[4]</sup> Work in a well-ventilated area, preferably a chemical fume hood.

## Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A designated area for handling potent compounds should be used.
- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **O-Desmethyl quinidine** in a chemical fume hood to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of PPE in the appropriate waste stream. Wash hands thoroughly with soap and water.

## Storage

Storage Condition	Recommendation
Temperature	Store in a refrigerator at 2-8°C for long-term storage. <a href="#">[2]</a> Some suppliers recommend storing at <-15°C. <a href="#">[1]</a>
Atmosphere	Store in a dry, well-ventilated place. <a href="#">[5]</a> Keep the container tightly closed.
Light	Protect from light. <a href="#">[6]</a>
Incompatibilities	Avoid strong oxidizing agents. <a href="#">[5]</a>

## Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[5]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[5]</a>
Skin Contact	Remove contaminated clothing. Wash skin immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention. <a href="#">[4]</a> <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[5]</a>

## Spill and Leak Procedures

For minor spills, trained personnel wearing appropriate PPE should:

- Control the spread of the liquid or powder.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area.

For major spills, evacuate the area and contact the institution's emergency response team.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Combustion Products: May include carbon monoxide, carbon dioxide, and nitrogen oxides.[5]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Disposal Plan

Proper disposal of **O-Desmethyl quinidine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Classification

Waste containing **O-Desmethyl quinidine** should be considered hazardous chemical waste.

## Disposal Methodology

- Unused Product: Unused **O-Desmethyl quinidine** should be disposed of as hazardous waste. Do not discard it down the drain or in the regular trash.
- Contaminated Materials: All materials that have come into contact with **O-Desmethyl quinidine**, including empty containers, disposable PPE, and spill cleanup materials, should

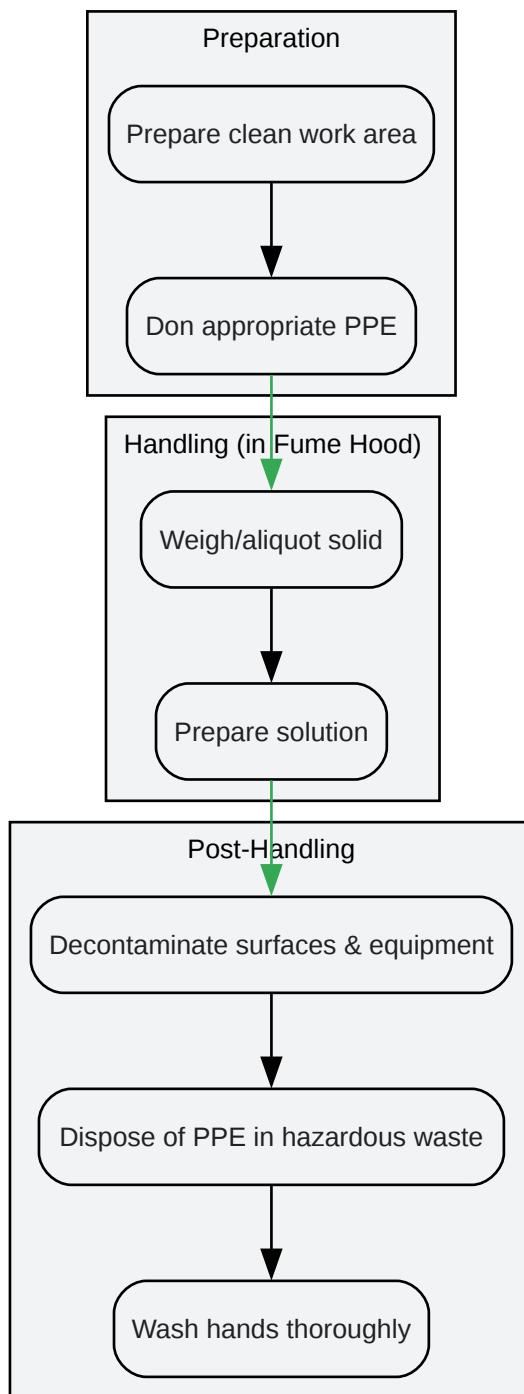
be collected in a designated, sealed, and labeled hazardous waste container.

- Waste Vendor: Arrange for the collection and disposal of the hazardous waste through a licensed and approved chemical waste disposal company. Follow all local, state, and federal regulations for pharmaceutical waste disposal.[\[7\]](#)[\[8\]](#)

The primary recommended method for the destruction of pharmaceutical waste is high-temperature incineration by a licensed facility.

## Workflow for Safe Handling of O-Desmethyl Quinidine

## Safe Handling Workflow for O-Desmethyl Quinidine

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Caption: Workflow for the safe handling of **O-Desmethyl quinidine**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling O-Desmethyl Quinidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15600900#personal-protective-equipment-for-handling-o-desmethyl-quinidine>

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